

Essential Guide to the Safe Disposal of 2,4-Dihydroxy-3-methoxyacetophenone

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Compound of Interest

Compound Name: 2,4-Dihydroxy-3-methoxyacetophenone

Cat. No.: B3275503

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical reagents like **2,4-Dihydroxy-3-methoxyacetophenone** are paramount for ensuring a safe and compliant laboratory environment. While a specific Safety Data Sheet (SDS) for **2,4-Dihydroxy-3-methoxyacetophenone** (CAS No. 62615-26-3) is not readily available, the following procedural guidance is based on the known hazards of structurally similar substituted acetophenones and established best practices for laboratory chemical waste management.

Disclaimer: This guide is intended for informational purposes and should be supplemented by a thorough hazard assessment and adherence to all applicable institutional, local, state, and federal regulations. Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

Immediate Safety and Handling Precautions

Before handling **2,4-Dihydroxy-3-methoxyacetophenone**, it is crucial to be familiar with its potential hazards. Based on data from similar compounds, it may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^{[1][2][3]}

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.^[2]

- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat is mandatory to prevent skin contact.[\[2\]](#)
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

Step-by-Step Disposal Procedure

Chemical waste must be managed in strict accordance with institutional policies and local, regional, and national regulations. **2,4-Dihydroxy-3-methoxyacetophenone** should be treated as hazardous waste.

- Waste Collection:
 - Collect waste material in its original container or a suitable, clearly labeled, and sealed container.[\[4\]](#)
 - Whenever possible, leave the chemical in its original container to ensure clear labeling and prevent accidental mixing.
 - Do not mix **2,4-Dihydroxy-3-methoxyacetophenone** with other waste streams unless explicitly permitted by your EHS department.
- Container Labeling:
 - Ensure the waste container is clearly and accurately labeled with its full chemical name: "**2,4-Dihydroxy-3-methoxyacetophenone**," the CAS number "62615-26-3," and appropriate hazard symbols.
- Storage of Waste:
 - Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
 - Incompatible materials for similar compounds include strong oxidizing agents and strong bases.[\[2\]](#)[\[5\]](#)

- Disposal:
 - Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[5\]](#)[\[6\]](#)
 - Contact your institution's EHS office or a licensed professional waste disposal service to arrange for pickup and disposal.
 - Do not dispose of this chemical down the drain or in the regular trash.

Spill Management

In the event of a spill, immediate and appropriate action is crucial to prevent exposure and environmental contamination.

- Evacuate: Evacuate all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For solid spills, sweep up the material and place it into a suitable container for disposal. Avoid generating dust.[\[7\]](#) For liquid spills, absorb the material with an inert absorbent such as sand, silica gel, or vermiculite and place it in a sealed container for disposal.[\[2\]](#)
- Clean: Decontaminate the spill area thoroughly with soap and water.
- Report: Report the spill to your laboratory supervisor and EHS department.

Quantitative Data for Structurally Similar Compounds

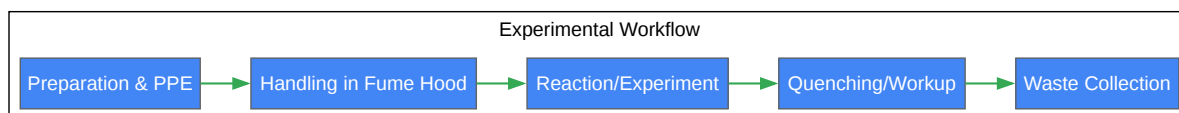
The following table summarizes key quantitative data for related acetophenone compounds, which can serve as a reference for assessing potential hazards.

Property	3-Methoxyacetophenone	2'-Hydroxy-4'-methoxyacetophenone
CAS Number	586-37-8	552-41-0
Molecular Formula	C ₉ H ₁₀ O ₂	C ₉ H ₁₀ O ₃
Molecular Weight	150.17 g/mol	166.17 g/mol
Appearance	Light yellow liquid	Beige powder solid
Melting Point/Range	-7 °C / 19.4 °F	47 - 50 °C / 116.6 - 122 °F
Flash Point	110 °C / 230 °F	> 110 °C / > 230 °F
Incompatible Materials	Strong oxidizing agents, Strong bases	Bases, Acid anhydrides, Acid chlorides, Oxidizing agent

Data sourced from Fisher Scientific Safety Data Sheets.[2][5]

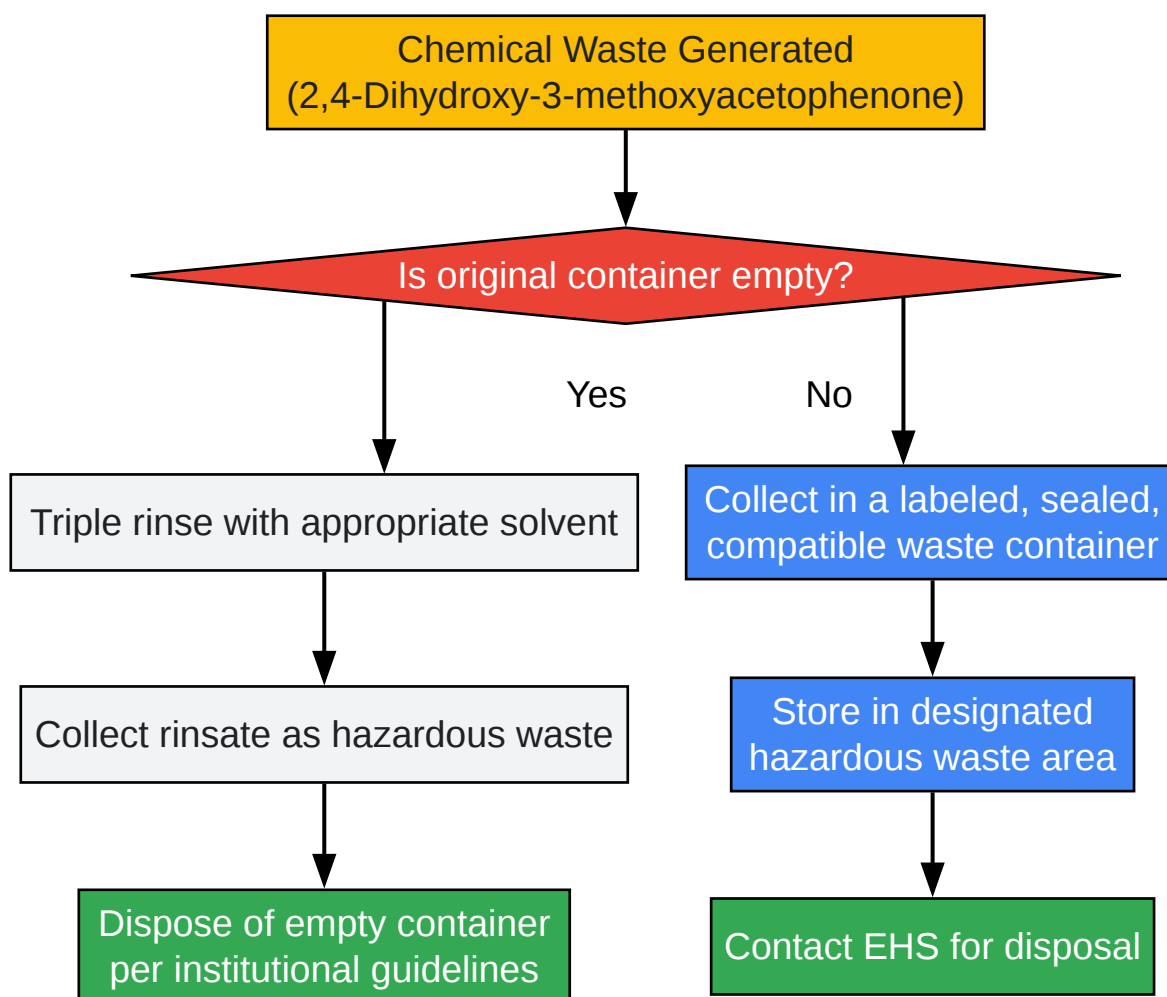
Experimental Workflow and Disposal Decision Process

The following diagrams illustrate a generalized experimental workflow and a decision-making process for the proper disposal of **2,4-Dihydroxy-3-methoxyacetophenone**.



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Caption: A generalized workflow for experiments involving hazardous chemicals.



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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. benchchem.com [benchchem.com]

- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- 7. 2',4'-Dihydroxy-3'-methoxyacetophenone | C₉H₁₀O₄ | CID 71384614 - PubChem [pubchem.ncbi.nlm.nih.gov]
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